

Technical Guide: Physicochemical Properties of 1-(4-Chlorophenyl)-5-methoxy-1-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-5-methoxy-1-pentanone

Cat. No.: B125406

[Get Quote](#)

Introduction

This document provides a detailed overview of the molecular weight and related physicochemical properties of the compound **1-(4-Chlorophenyl)-5-methoxy-1-pentanone**. The information herein is intended for researchers, scientists, and professionals engaged in drug development and chemical synthesis. This guide focuses on the fundamental molecular characteristics of the compound, presenting data in a structured and accessible format.

Molecular Identity and Structure

1-(4-Chlorophenyl)-5-methoxy-1-pentanone is a chemical compound with the molecular formula $C_{12}H_{15}ClO_2$ ^[1]. The structure consists of a pentanone backbone substituted with a methoxy group at the 5-position and a 4-chlorophenyl group at the 1-position.

Physicochemical Data

The fundamental physicochemical properties of **1-(4-Chlorophenyl)-5-methoxy-1-pentanone** are summarized in the table below. The molecular weight is a critical parameter for a wide range of applications in chemistry and pharmacology, including stoichiometric calculations, analytical method development, and interpretation of mass spectrometry data.

Parameter	Value	Reference
Molecular Formula	<chem>C12H15ClO2</chem>	[1]
Molecular Weight	226.70 g/mol	Calculated
CAS Number	1346603-14-2	[1]

Experimental Protocols

Protocol 1: Determination of Molecular Weight

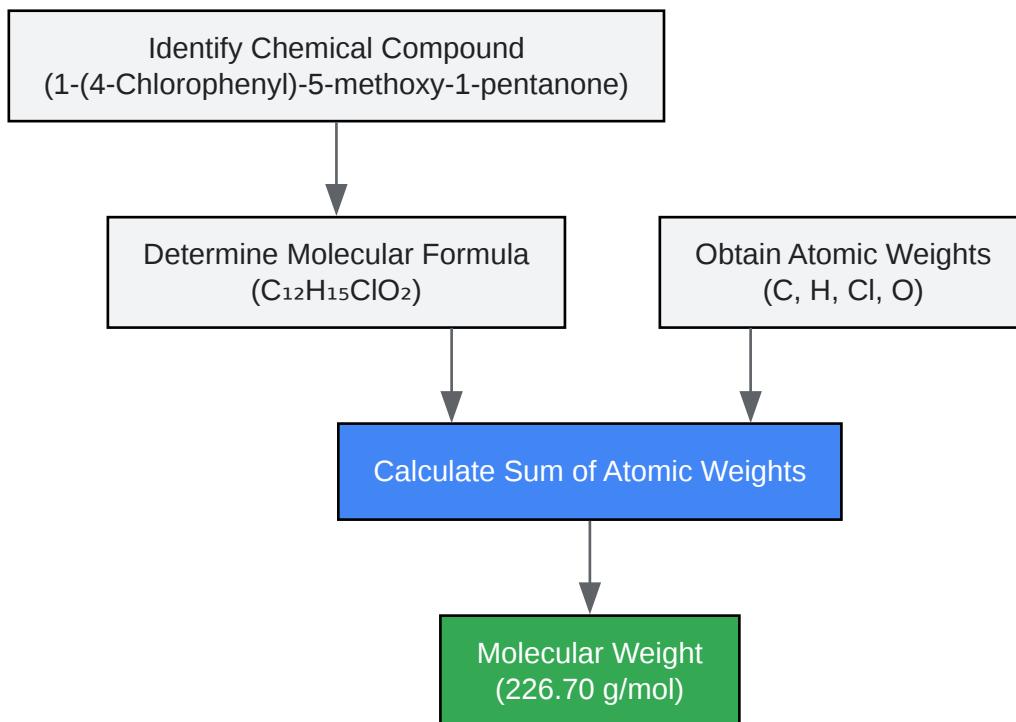
The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms.

Methodology:

- Identify the Molecular Formula: The molecular formula for **1-(4-Chlorophenyl)-5-methoxy-1-pentanone** is C12H15ClO2.
- Determine Atomic Weights: The standard atomic weights of the constituent elements are used for the calculation:
 - Carbon (C): 12.011 u
 - Hydrogen (H): 1.008 u
 - Chlorine (Cl): 35.453 u
 - Oxygen (O): 15.999 u
- Calculate Molecular Weight: The molecular weight is calculated as follows:
 - Molecular Weight = $(12 \times 12.011) + (15 \times 1.008) + (1 \times 35.453) + (2 \times 15.999)$
 - Molecular Weight = $144.132 + 15.120 + 35.453 + 31.998$
 - Molecular Weight = 226.703 g/mol

Visualizations

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.



[Click to download full resolution via product page](#)

Figure 1: Workflow for Molecular Weight Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BioOrganics [bioorganics.biz]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(4-Chlorophenyl)-5-methoxy-1-pentanone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b125406#1-4-chlorophenyl-5-methoxy-1-pentanone-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com